

# AF 568 carboxylic acid safety data sheet information

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Compound of Interest

Compound Name: AF 568 carboxylic acid

Cat. No.: B12378172

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# Core Technical Guide: AF 568 Carboxylic Acid

This guide provides an in-depth overview of **AF 568 carboxylic acid**, a fluorescent dye widely utilized in life sciences research. The information is intended for researchers, scientists, and drug development professionals, focusing on its physicochemical properties, handling, storage, and potential applications.

## **Physicochemical and Spectral Properties**

AF 568 carboxylic acid is the non-reactive form of the bright, orange-fluorescent dye AF 568. [1][2][3] It is structurally identical to Alexa Fluor® 568 and serves as an excellent reference standard in experiments involving AF 568 dye conjugates.[4][5] This dye is known for its high photostability and pH resistance, making it a versatile tool in various imaging applications.[6]



Property	Value
Molecular Formula	C33H28K2N2O11S2[7][8]
Molecular Weight	770.91 g/mol [8]
Appearance	Violet Solid[8]
Solubility	Good in water, DMF, and DMSO[4][7][8]
Excitation Maximum	572 nm[4][7][8]
Emission Maximum	598 nm[4][7][8]
Molar Extinction Coefficient (ε)	94,238 L·mol <sup>-1</sup> ·cm <sup>-1</sup> [4]
Fluorescence Quantum Yield	0.912[4][7]
CF260	0.4[4]
CF280	0.32[4]

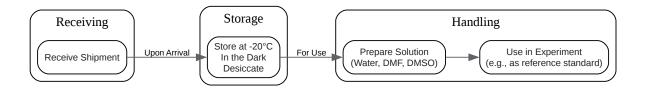
# **Handling and Storage**

Proper handling and storage are crucial to maintain the integrity and performance of **AF 568** carboxylic acid.

Condition	Recommendation
Storage	Store at -20°C in the dark for up to 24 months after receipt.[4][7] Desiccate.[4][7]
Transportation	Can be transported at room temperature for up to 3 weeks.[4][7]
Light Exposure	Avoid prolonged exposure to light.[4][7]

A general workflow for handling and storage is outlined below:





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Fig. 1: General workflow for handling and storage of AF 568 carboxylic acid.

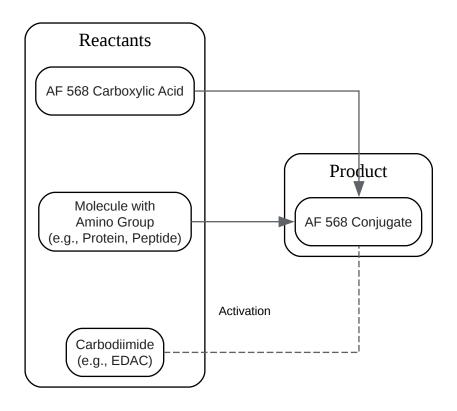
## **Reactivity and Applications**

AF 568 carboxylic acid is considered the non-reactive form of the AF 568 dye.[4] Its primary application is as a reference standard in experiments that utilize AF 568 dye conjugates.[4][5]

While the carboxylic acid group is generally unreactive, it can be chemically activated to conjugate with other molecules. The carboxylic acid can react with hydrazines, hydroxylamines, and amines in the presence of carbodiimides, such as EDAC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), in aqueous media.[4][5][6] This allows for the synthesis of activated esters like sulfo-NHS, TFP (2,3,5,6-tetrafluorophenol), and STP (4-sulfo-2,3,5,6-tetrafluorophenol).[6]

This potential for activation makes it a versatile precursor for creating custom conjugates.





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Fig. 2: Simplified reaction scheme for conjugating AF 568 carboxylic acid.

## **Safety Information**

A comprehensive Safety Data Sheet (SDS) for **AF 568 carboxylic acid** is not readily available in the public domain. The information below is based on general laboratory chemical safety and data from similar compounds. This product is intended for research use only.

- General Precautions: Handle in accordance with good industrial hygiene and safety practices.[9]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
     [9]
  - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
     [9]

## Foundational & Exploratory





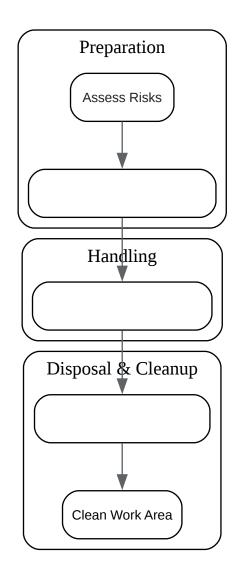
 Respiratory Protection: No protective equipment is typically needed under normal use conditions.[9]

### • First Aid Measures:

- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[9]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[9]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.
- Toxicological Information: The toxicological properties have not been fully investigated.[9]
- Ecological Information: Do not empty into drains.[9] It is expected to be soluble in water, and persistence is unlikely.[9]

The following diagram outlines a basic safety workflow for handling this chemical in a laboratory setting.





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Fig. 3: Basic laboratory safety workflow for handling AF 568 carboxylic acid.

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